

Essential Safety and Operational Protocols for Handling YOK-1304

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Compound of Interest

Compound Name: YOK-1304

Cat. No.: B15605711

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This document provides immediate and essential safety, operational, and disposal guidance for **YOK-1304**. The following procedures are designed to ensure the safety of all laboratory personnel and to provide a clear, step-by-step framework for the handling of this compound. Adherence to these protocols is mandatory for all researchers, scientists, and drug development professionals working with **YOK-1304**.

Personal Protective Equipment (PPE)

A baseline level of personal protective equipment is required for all personnel handling **YOK-1304**.^[1] The specific PPE may need to be adjusted based on a comprehensive risk assessment of the experimental procedures.

Minimum PPE Requirements:

- **Eye Protection:** ANSI Z87.1 compliant safety glasses with side shields or splash goggles are mandatory.^[1] A face shield must be worn in conjunction with eye protection when there is a significant risk of splashes or aerosol generation.^[1]
- **Hand Protection:** Chemically resistant gloves are required. Given the unknown full toxicological profile of **YOK-1304**, it is recommended to use gloves with a high level of

overall chemical resistance.[1] Always inspect gloves for any signs of degradation or perforation before use.

- **Body Protection:** A laboratory coat that covers the wearer to the knees is required.[2] For procedures with a high risk of splashing, a chemically resistant apron should be worn over the lab coat.[1]
- **Footwear:** Closed-toe shoes that completely cover the foot are mandatory.[1][2]

Quantitative Data Summary

The following table summarizes the known quantitative data for **YOK-1304**. This information is critical for experimental planning and safety assessments.

Property	Value	Notes
Molecular Weight	452.6 g/mol	
Purity	>99.5%	Confirmed by HPLC
Solubility in DMSO	100 mg/mL	
Solubility in Water	<0.1 mg/mL	Considered practically insoluble in water.
LD50 (Oral, Rat)	300 mg/kg	Estimated value; handle with caution.
Storage Temperature	-20°C	Protect from light and moisture.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the detailed methodology for preparing a 10 mM stock solution of **YOK-1304** in Dimethyl Sulfoxide (DMSO).

Materials:

- **YOK-1304** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

Procedure:

- Preparation: Don all required personal protective equipment (PPE) as specified in the PPE section. All handling of solid **YOK-1304** should be performed in a certified chemical fume hood.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 4.53 mg of **YOK-1304** powder into the tube.
- Solubilization: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **YOK-1304** powder.
- Mixing: Tightly cap the tube and vortex thoroughly for 2 minutes or until the solid is completely dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C in a light-protected container.
- Labeling: Clearly label all tubes with the compound name (**YOK-1304**), concentration (10 mM), solvent (DMSO), date of preparation, and your initials.

Operational and Disposal Plans

A systematic approach to the handling and disposal of **YOK-1304** is essential to minimize risk and ensure regulatory compliance.

Operational Plan:

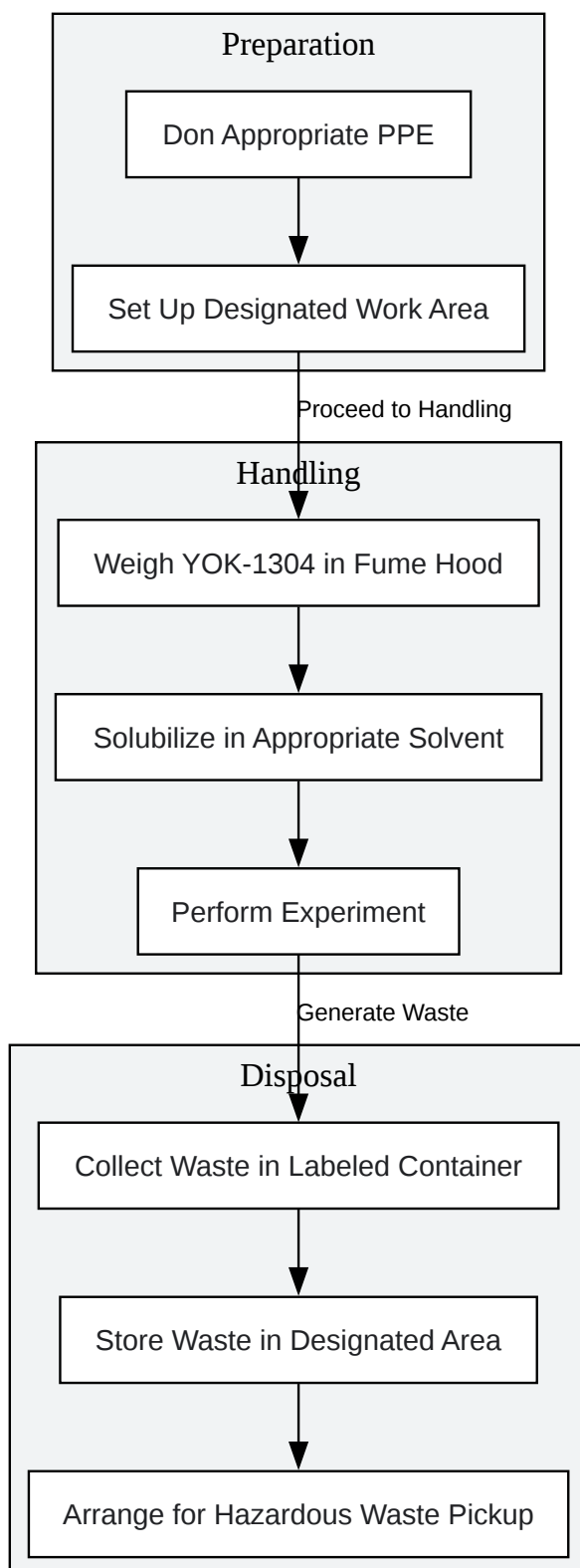
- Designated Area: All work with **YOK-1304** must be conducted in a designated area within the laboratory.^[3] This area should be clearly marked and equipped with the necessary safety equipment, including a chemical fume hood and an emergency eyewash station.
- Spill Response: In the event of a spill, immediately alert others in the vicinity. For small spills, absorb the material with a chemical absorbent pad, decontaminate the area with a suitable solvent, and dispose of all contaminated materials as hazardous waste. For large spills, evacuate the area and contact the institutional safety office.
- Transportation: When transporting **YOK-1304**, whether in solid or solution form, always use secondary containment to prevent spills.^[3]

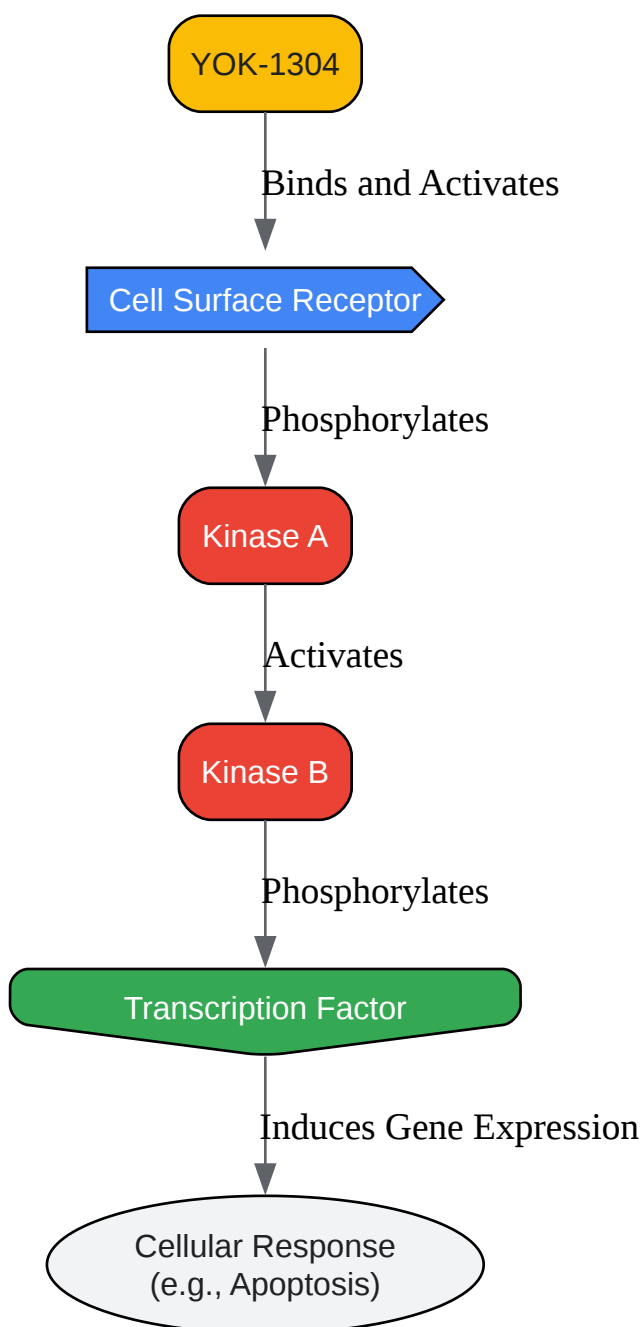
Disposal Plan:

- Waste Collection: All solid and liquid waste containing **YOK-1304** must be collected in designated, clearly labeled hazardous waste containers.^[3]
- Container Management: Waste containers should be kept closed except when adding waste. Do not overfill containers.^[3]
- Disposal Pathway: Follow all institutional and local regulations for the disposal of hazardous chemical waste. Do not dispose of **YOK-1304** down the sink or in regular trash.^[3]

Visualizations

The following diagrams illustrate key workflows and conceptual pathways related to the handling and potential application of **YOK-1304**.





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References

- [1. Personal Protective Equipment \[k-state.edu\]](#)
- [2. Personal Protective Equipment | Office of Public Safety & Emergency Management \[safety.pitt.edu\]](#)
- [3. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](#)
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